

# Performance comparison of Pigment Red 146 in different polymer matrices

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## Compound of Interest

Compound Name: Pigment Red 146

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## Performance Showdown: Pigment Red 146 Across Diverse Polymer Matrices

A comprehensive guide for researchers and industry professionals on the performance characteristics of **Pigment Red 146** in various polymer systems. This report details key performance indicators, supported by experimental data and standardized testing protocols, to aid in material selection and formulation development.

**Pigment Red 146**, a monoazo pigment, is a popular choice for imparting a vibrant, bluish-red hue to a wide array of materials. Its performance, however, is intrinsically linked to the polymer matrix in which it is dispersed. This guide provides a comparative analysis of **Pigment Red 146**'s performance in common polymer matrices, including Polyvinyl Chloride (PVC), Polyolefins (Polyethylene and Polypropylene), and other engineering plastics.

## Quantitative Performance Analysis

The following tables summarize the key performance attributes of **Pigment Red 146** in different polymer systems based on collated technical data. These values provide a baseline for comparison; actual performance may vary depending on processing conditions, formulation components, and end-use application.

Table 1: Lightfastness and Heat Stability of **Pigment Red 146**

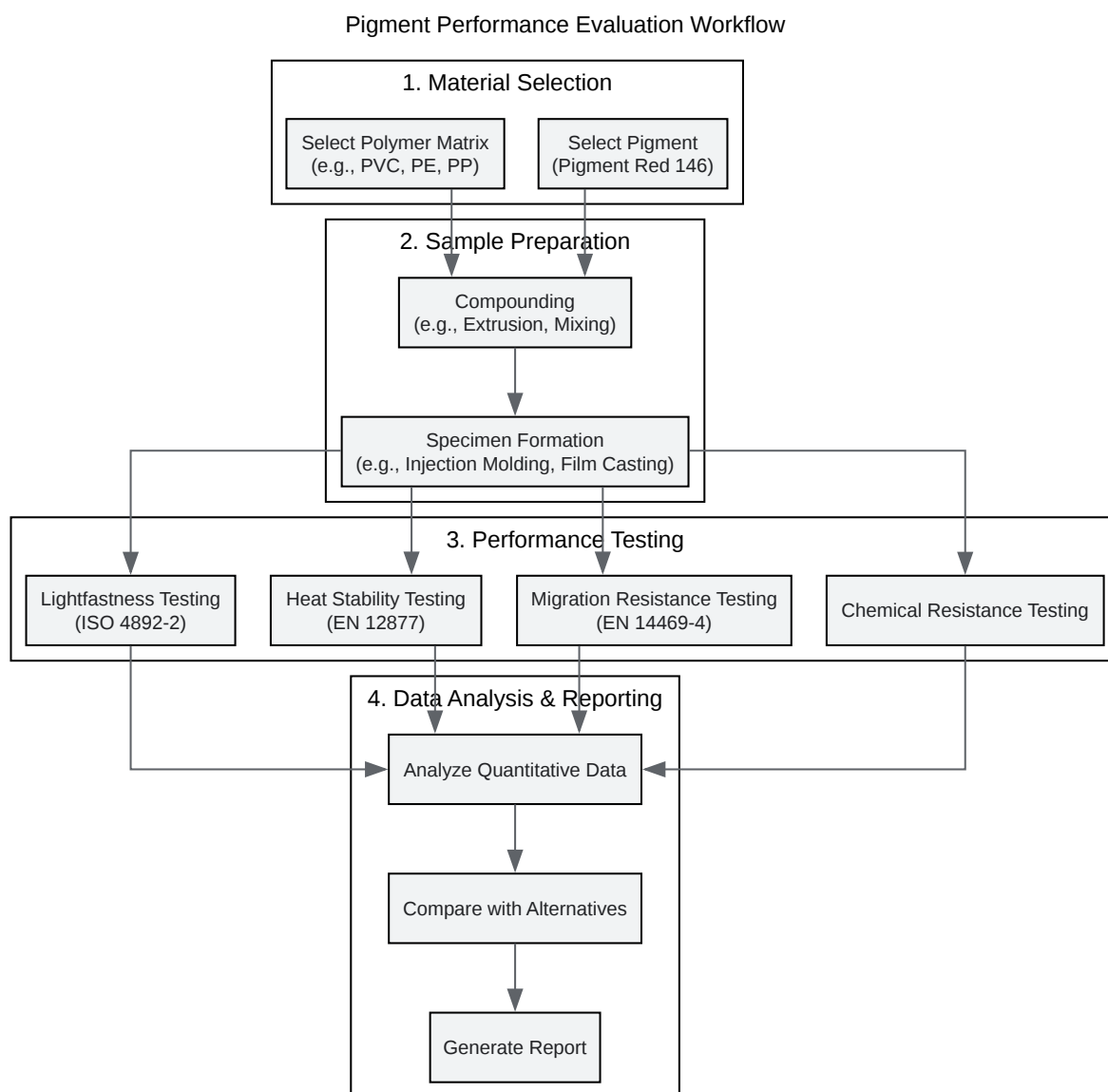
Polymer Matrix	Lightfastness (Blue Wool Scale, 1-8)	Heat Stability (°C)
Rigid PVC	8[1][2]	~200
Plasticized PVC	Not specified	~200
Polyethylene (PE)	Not specified	<200[3]
Polypropylene (PP)	Not specified	<200[3]
General Plastics	7[2]	240[2]

Table 2: Migration and Chemical Resistance of **Pigment Red 146** (Scale 1-5, 5=Excellent)

Polymer Matrix	Migration Resistance	Acid Resistance	Alkali Resistance	Oil Resistance
PVC	5	4	4	5[2]
Polyolefins (PE, PP)	Not specified	Not specified	Not specified	Not specified
General Plastics	5	4-5	4	5[4]

## Visualizing the Evaluation Workflow

The selection and evaluation of a pigment for a specific polymer application follows a logical progression. The following diagram illustrates a typical workflow from initial material selection to final performance validation.



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Caption: A flowchart outlining the key stages in the evaluation of pigment performance within a polymer matrix.

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies. Below are summaries of the key experimental protocols.

### Lightfastness Testing (Adapted from ISO 4892-2)

Lightfastness is assessed by exposing pigmented polymer samples to a xenon-arc lamp under controlled conditions, simulating exposure to sunlight.[\[5\]](#)[\[6\]](#)

- **Sample Preparation:** Prepare standardized plaques or films of the pigmented polymer.
- **Apparatus:** Utilize a xenon-arc weathering apparatus equipped with appropriate filters to simulate daylight.
- **Exposure Conditions:** Expose the samples to a specified irradiance level, temperature, and humidity. A portion of each sample is masked to serve as an unexposed reference.
- **Evaluation:** At predetermined intervals, compare the color change of the exposed portion to the unexposed portion using the Blue Wool Scale (1-8), where 8 represents the highest lightfastness.[\[7\]](#) The comparison is typically done visually or instrumentally using a spectrophotometer.

### Heat Stability Testing (Adapted from EN 12877)

This test determines the resistance of the pigment to color change at elevated processing temperatures.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Sample Preparation:** Prepare a masterbatch of the pigment in the desired polymer. This is then let down with natural polymer to the final desired concentration.
- **Processing:** The pigmented polymer is processed through an injection molding machine or a two-roll mill at a series of increasing temperatures.[\[8\]](#)[\[11\]](#)
- **Dwell Time:** At each temperature, the material is held for a specified duration (e.g., 5 minutes) before molding a sample plaque.[\[11\]](#)

- **Evaluation:** The color of the plaques produced at different temperatures is compared to a reference plaque produced at the lowest temperature. The heat stability is reported as the highest temperature at which no significant color change is observed.

## Migration Resistance Testing (Adapted from EN 14469-4)

This method evaluates the tendency of a pigment to migrate from a colored plastic to a material in contact with it.

- **Sample Preparation:** A plaque of the pigmented polymer is prepared. A plaque of a white, plasticized PVC is used as the contact material.
- **Test Assembly:** The colored plaque and the white PVC plaque are placed in direct contact under a specified pressure.
- **Incubation:** The assembly is placed in an oven at a specified temperature (e.g., 80°C) for a set period (e.g., 24 hours).
- **Evaluation:** After the incubation period, the white PVC plaque is examined for any color staining. The degree of migration is assessed using a 5-step grey scale, where a rating of 5 indicates no migration.<sup>[12]</sup>

In conclusion, **Pigment Red 146** exhibits excellent performance in rigid PVC, particularly in terms of lightfastness. Its heat stability in polyolefins is more limited, precluding its use in high-temperature processing applications for these polymers.<sup>[3]</sup> The choice of polymer matrix is therefore a critical factor in harnessing the full potential of this vibrant red pigment.

Researchers and formulators are encouraged to conduct their own specific testing to verify performance in their unique formulations and applications.

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